

Application Note & Protocol: Synthesis of Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

CAS No.: 155051-93-7

Cat. No.: B172421

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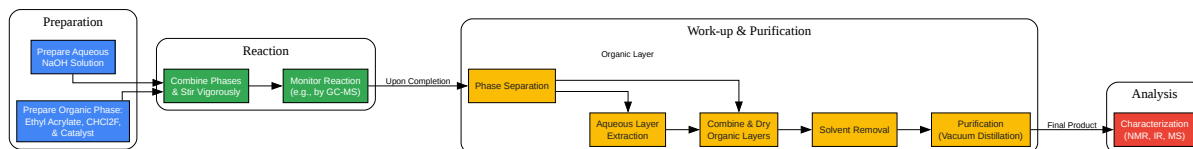
Audience: Researchers, scientists, and drug development professionals.

Introduction:

Ethyl 2-chloro-2-fluorocyclopropanecarboxylate is a valuable synthetic intermediate in the development of novel pharmaceuticals and agrochemicals. The unique combination of halogen atoms on the cyclopropane ring imparts specific chemical and biological properties, making it a desirable building block. This document provides a detailed experimental protocol for the synthesis of **ethyl 2-chloro-2-fluorocyclopropanecarboxylate** via a phase-transfer catalyzed cyclopropanation of ethyl acrylate with chlorofluorocarbene generated in situ.

Experimental Workflow

The synthesis follows a clear and logical progression from reagent preparation to product purification.



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Caption: Workflow for the synthesis of **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**.

Quantitative Data Summary

The following table summarizes the recommended quantities of reagents and expected yield for the synthesis.

Reagent/Product	Molecular Formula	Molar Mass (g/mol)	Quantity	Moles	Notes
Ethyl Acrylate	C ₅ H ₈ O ₂	100.12	10.0 g (10.7 mL)	0.10	Limiting Reagent
Dichlorofluoromethane (CHCl ₂ F)	CHCl ₂ F	102.92	20.6 g (15.1 mL)	0.20	Carbene Precursor (2 eq.)
Sodium Hydroxide (NaOH)	NaOH	40.00	16.0 g	0.40	Base (4 eq.)
Benzyltriethyl ammonium Chloride (BTEAC)	C ₁₃ H ₂₂ ClN	227.77	0.46 g	0.002	Phase-Transfer Catalyst (2 mol%)
Water (H ₂ O)	H ₂ O	18.02	40 mL	-	Solvent for NaOH
Dichloromethane (CH ₂ Cl ₂)	CH ₂ Cl ₂	84.93	~100 mL	-	Extraction Solvent
Product (Expected)	C ₆ H ₈ ClFO ₂	166.58	~10.0 g	0.06	~60% Yield

Detailed Experimental Protocol

Objective: To synthesize **ethyl 2-chloro-2-fluorocyclopropanecarboxylate** from ethyl acrylate and dichlorofluoromethane.

Materials:

- Ethyl acrylate (≥99%, stabilized)
- Dichlorofluoromethane (Freon 21)
- Sodium hydroxide (pellets, ≥97%)

- Benzyltriethylammonium chloride (BTEAC)
- Dichloromethane (ACS grade)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Deionized water
- Round-bottom flask (250 mL)
- Dropping funnel
- Condenser (with a gas outlet to a scrubber)
- Mechanical stirrer
- Ice-water bath
- Separatory funnel (250 mL)
- Rotary evaporator
- Vacuum distillation apparatus

Safety Precautions:

- Dichlorofluoromethane is a volatile and potentially harmful substance. All operations involving this reagent should be performed in a well-ventilated fume hood.
- Sodium hydroxide is corrosive. Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.
- The reaction is exothermic. Proper cooling and controlled addition of reagents are crucial to prevent overheating.
- Dichloromethane is a volatile and suspected carcinogen. Handle with care in a fume hood.

Procedure:

- Reaction Setup:
 - Assemble a 250 mL three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser. Ensure all glassware is dry.
 - Prepare an ice-water bath to cool the reaction flask.
- Reagent Preparation:
 - In a separate beaker, dissolve 16.0 g (0.40 mol) of sodium hydroxide in 40 mL of deionized water. Caution: this process is exothermic. Allow the solution to cool to room temperature.
 - To the reaction flask, add 10.0 g (0.10 mol) of ethyl acrylate, 20.6 g (0.20 mol) of dichlorofluoromethane, and 0.46 g (0.002 mol) of benzyltriethylammonium chloride.
- Reaction Execution:
 - Begin vigorous stirring of the organic mixture in the reaction flask and cool the flask in the ice-water bath to 0-5 °C.
 - Slowly add the cooled sodium hydroxide solution from the dropping funnel to the reaction mixture over a period of 1-2 hours. Maintain the internal temperature of the reaction below 10 °C.
 - After the addition is complete, continue stirring the reaction mixture at room temperature for an additional 12-16 hours to ensure the reaction goes to completion.
- Work-up and Isolation:
 - Transfer the reaction mixture to a 250 mL separatory funnel.
 - Separate the organic layer from the aqueous layer.
 - Extract the aqueous layer twice with 50 mL portions of dichloromethane.
 - Combine all organic layers and wash them with 50 mL of brine (saturated NaCl solution).

- Dry the combined organic phase over anhydrous magnesium sulfate, then filter to remove the drying agent.
- Purification:
 - Remove the solvent from the filtrate using a rotary evaporator.
 - Purify the resulting crude oil by vacuum distillation to obtain the pure **ethyl 2-chloro-2-fluorocyclopropanecarboxylate**. The boiling point is approximately 173 °C at atmospheric pressure, but will be lower under vacuum.
- Characterization:
 - Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Disclaimer: This protocol is intended for use by trained professionals in a laboratory setting. Appropriate safety precautions must be taken at all times. The expected yield is an estimate and may vary depending on experimental conditions.

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